

# An In-depth Technical Guide to the Crystal Structure of Ferric Nitrate

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## Compound of Interest

Compound Name: Ferric nitrate

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This technical guide provides a comprehensive analysis of the crystal structure of **ferric nitrate** for researchers, scientists, and drug development professionals. It details the crystallographic parameters of its various hydrated forms, outlines experimental protocols for structure determination, and presents a logical workflow for analysis.

## Physicochemical Properties of Ferric Nitrate

**Ferric nitrate**, or iron(III) nitrate, is an inorganic compound with the formula  $\text{Fe}(\text{NO}_3)_3$ . It is a crystalline solid that is typically found in its hydrated forms, the most common being the nonahydrate,  $\text{Fe}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ .<sup>[1][2][3][4]</sup> The anhydrous form has a molecular weight of 241.86 g/mol, while the nonahydrate has a molecular weight of 403.999 g/mol.<sup>[2][5][6]</sup> The appearance of **ferric nitrate** crystals is typically pale violet, and they are hygroscopic.<sup>[6][7]</sup>

The density of the hexahydrate is 1.68 g/cm<sup>3</sup>, and the nonahydrate is 1.6429 g/cm<sup>3</sup>.<sup>[2][5]</sup> The melting point of the nonahydrate is 47.2 °C, and it boils at 125 °C.<sup>[2][5]</sup> **Ferric nitrate** is soluble in water, alcohol, and acetone.<sup>[2][3]</sup>

## Crystal Structure of Ferric Nitrate Hydrates

The crystal structure of **ferric nitrate** has been determined for several of its hydrated forms. The coordination of the iron(III) ion and the arrangement of the nitrate anions and water molecules vary depending on the degree of hydration.

A study of various iron(III) nitrate hydrates revealed detailed crystal structures for the tetra-, penta-, and hexahydrate forms.<sup>[8]</sup>

- Hexahydrate ([--INVALID-LINK--3](#)): In this form, the crystal structure is composed of hexaaquairon(III) octahedra,  $[\text{Fe}(\text{H}_2\text{O})_6]^{3+}$ , and nitrate anions. These components are interconnected through hydrogen bonds.<sup>[8]</sup>
- Pentahydrate ([--INVALID-LINK--2](#)): In the pentahydrate, one water molecule in the coordination sphere of the iron atom is replaced by an oxygen atom from a nitrate group, forming a pentaquanitratoiron(III) complex.<sup>[8]</sup>
- Tetrahydrate ( $[\text{Fe}(\text{NO}_3)_2(\text{H}_2\text{O})_3]\text{NO}_3 \cdot \text{H}_2\text{O}$ ): The tetrahydrate exhibits a pentagonal-bipyramidal coordination geometry. The iron(III) ion is coordinated to two bidentate nitrate anions and one water molecule in the pentagonal plane.<sup>[8]</sup>

The following table summarizes the crystallographic data for different hydrated forms of **ferric nitrate**.

Hydrate Form	Formula	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)	Reference
Tetrahydrate	[Fe(NO <sub>3</sub> ) <sub>2</sub> (H <sub>2</sub> O) <sub>4</sub> ]	Monoclinic	P2 <sub>1</sub> /c	7.534 (1)	10.43 (2)	16.03 (3)	90	97.89 (3)	90	[8]
Pentahydrate	--	Triclinic	P1	6.467 (1)	8.869 (2)	12.94 (3)	99.87 (3)	99.98 (3)	91.89 (3)	[8]
Hexahydrate	--	Cubic	Pa3	11.02 (3)	11.02 (3)	11.02 (3)	90	90	90	[8]

## Experimental Protocols for Crystal Structure Determination

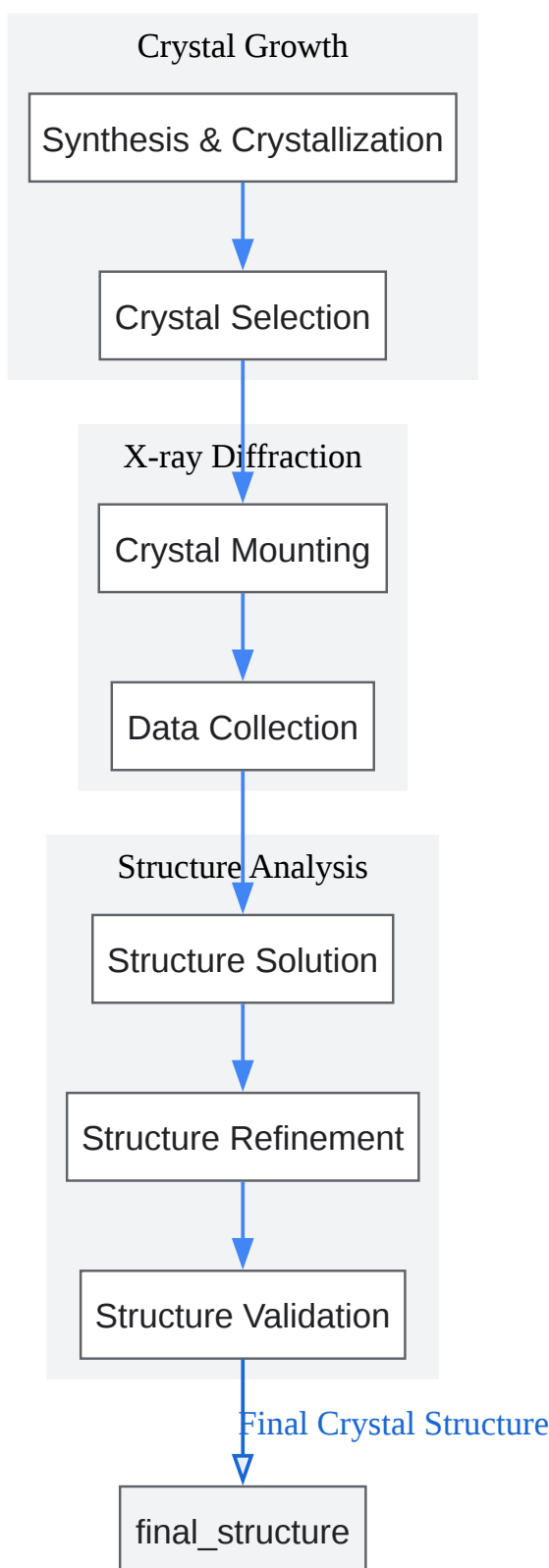
The determination of the crystal structure of **ferric nitrate** hydrates is typically performed using single-crystal X-ray diffraction.

Single crystals of **ferric nitrate** hydrates suitable for X-ray diffraction can be grown from their hydrous melts or solutions in nitric acid.[8] For example, crystals of the hexahydrate can be obtained from a solution of **ferric nitrate** nonahydrate in dilute nitric acid.[8] The tetrahydrate can be prepared using a solution of the pentahydrate in pure nitric acid.[8]

- **Crystal Mounting:** A suitable single crystal is selected and mounted on a goniometer head.

- **Data Collection:** The crystal is placed in a single-crystal X-ray diffractometer. Data collection is typically performed at a controlled temperature, often low temperatures to reduce thermal vibrations.
- **Structure Solution and Refinement:** The collected diffraction data is used to solve the crystal structure using direct methods or Patterson methods. The structural model is then refined using least-squares methods.

The overall workflow for crystal structure analysis is depicted in the following diagram.



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Diagram of the experimental workflow for crystal structure determination.

## Applications in Research and Drug Development

Understanding the crystal structure of **ferric nitrate** is crucial for its application in various fields. In materials science, it is used in the synthesis of iron-based catalysts and nanoparticles.[9] For instance, **ferric nitrate** impregnated on clays serves as an oxidant in organic synthesis.[4] In the pharmaceutical industry, knowledge of the crystal structure of iron compounds is important for the design of iron supplements and drugs that may interact with iron-containing biological systems.

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